

Technical Guide: Chloromethyl Phenyl Sulfone (CAS 7205-98-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Chlorophenyl chloromethyl sulfone

Cat. No.: B1293593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloromethyl phenyl sulfone (CAS 7205-98-3) is a versatile crystalline solid that serves as a key reagent in organic synthesis. Its utility lies primarily in its application for the synthesis of α,β -epoxy sulfones and aziridines, which are important intermediates in the development of various organic molecules.^[1] This guide provides a comprehensive overview of its chemical information, synthesis, and applications, with a focus on detailed experimental protocols for laboratory use.

Chemical and Physical Properties

Chloromethyl phenyl sulfone is a white to off-white crystalline powder. A summary of its key chemical and physical properties is presented in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	chloromethanesulfonylbenzene	
Synonyms	Phenyl Chloromethyl Sulfone, ((Chloromethyl)sulfonyl)benzene	[2][3]
CAS Number	7205-98-3	
Molecular Formula	C ₇ H ₇ ClO ₂ S	[2]
Molecular Weight	190.65 g/mol	[2]
Melting Point	51-53 °C	
Boiling Point	130 °C at 1 mmHg	
Density	1.336 g/cm ³ (predicted)	
Solubility	Soluble in methanol, THF, CHCl ₃ , CH ₂ Cl ₂ and most organic solvents.	
Appearance	White to almost white powder to crystal	

Synthesis of Chloromethyl Phenyl Sulfone

There are two primary methods for the synthesis of chloromethyl phenyl sulfone.

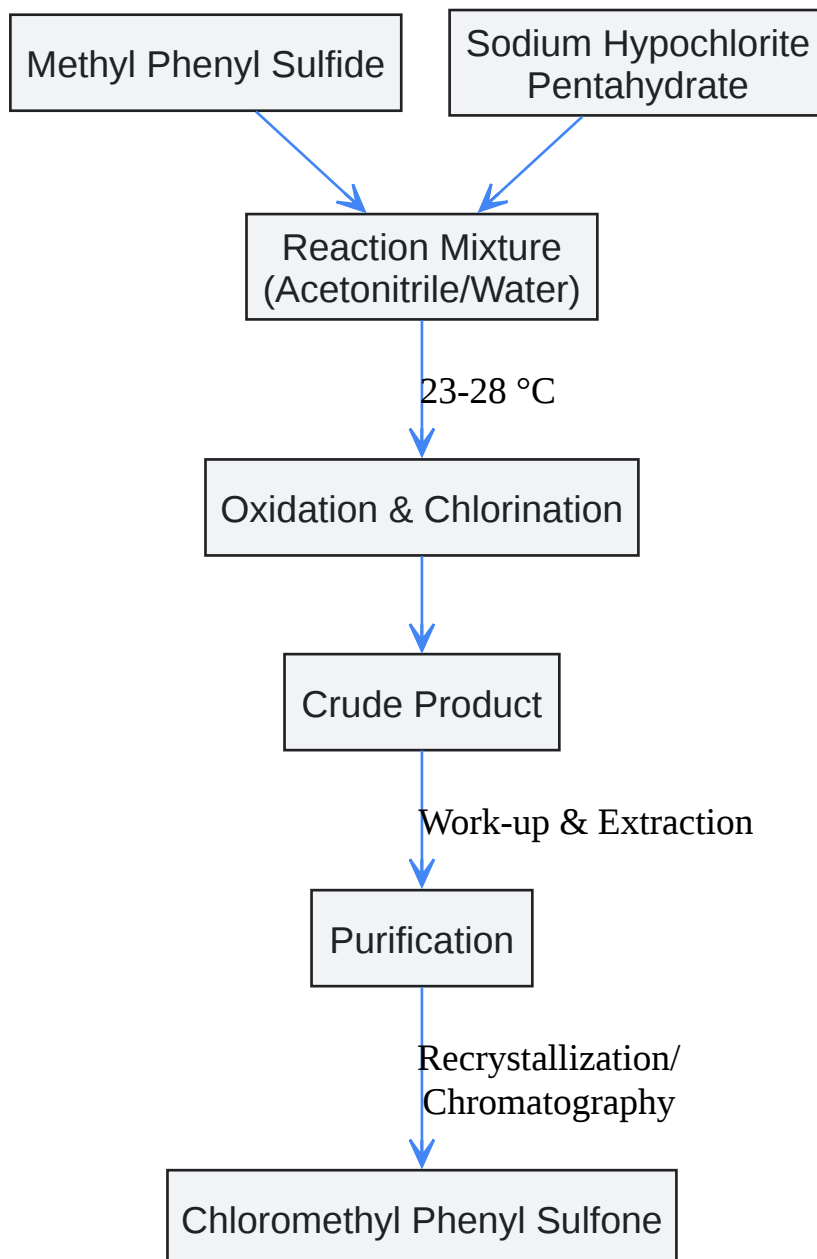
Synthesis from Methyl Phenyl Sulfide

This method involves the oxidation and chlorination of methyl phenyl sulfide.

- **Reaction Setup:** In a 50 mL three-necked flask equipped with a magnetic stirrer, add methyl phenyl sulfide (0.25 g, 2 mmol), acetonitrile (10 mL), and water (2 mL).
- **Reaction Initiation:** Maintain the internal temperature of the flask at 23 °C.

- **Addition of Oxidant:** Add sodium hypochlorite pentahydrate crystals (0.09 g, 4.8 mmol) in portions while stirring continuously. An exothermic reaction will cause the internal temperature to rise to approximately 28 °C before gradually decreasing.
- **Reaction Monitoring:** After 3 hours, the reaction can be monitored by Gas Chromatography (GC) to check the conversion of methyl phenyl sulfide.
- **Further Oxidation:** To drive the reaction to completion, continue the addition of sodium hypochlorite pentahydrate crystals (0.79 g, 4.8 mmol) and continue stirring for an additional hour. At this stage, the methyl phenyl sulfide and methyl phenyl sulfoxide should be completely consumed.
- **Work-up and Purification:** The reaction mixture is then subjected to a standard aqueous work-up. Extract the product with a suitable organic solvent (e.g., dichloromethane). The organic layers are combined, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield chloromethyl phenyl sulfone.

Synthesis of Chloromethyl Phenyl Sulfone



[Click to download full resolution via product page](#)

Caption: Synthesis of Chloromethyl Phenyl Sulfone from Methyl Phenyl Sulfide.

Synthesis from Sodium Benzenesulfinate Dihydrate

A convenient method for the preparation of chloromethyl phenyl sulfone involves the reaction of sodium benzenesulfinate dihydrate with bromochloromethane.^[1]

- **Reaction Setup:** In a round-bottom flask, dissolve sodium benzenesulfinate dihydrate in dimethyl sulfoxide (DMSO).
- **Addition of Reagent:** To the stirred solution, add bromochloromethane.
- **Reaction Conditions:** The reaction is typically carried out at room temperature.
- **Work-up and Purification:** After the reaction is complete (monitored by TLC), the mixture is poured into water and extracted with an organic solvent. The combined organic extracts are washed with brine, dried, and concentrated. The crude product is then purified by recrystallization or column chromatography.

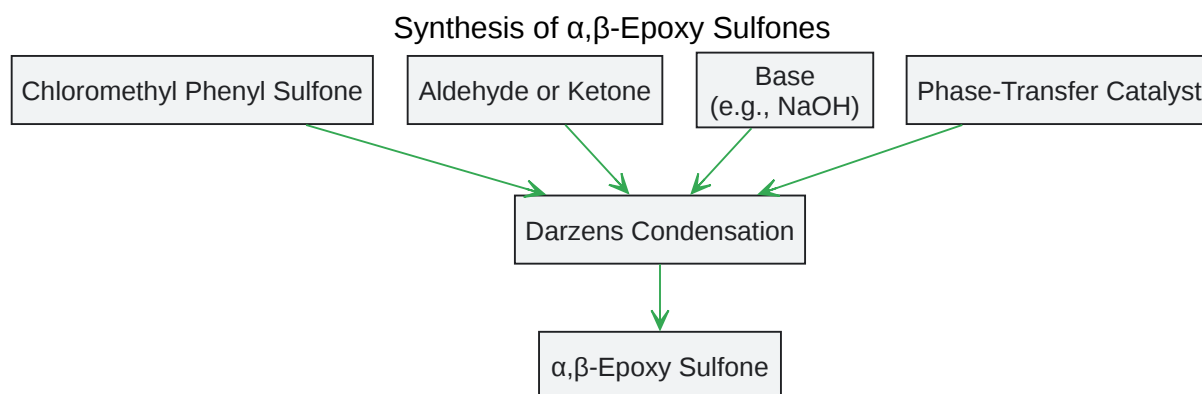
Applications in Organic Synthesis

Chloromethyl phenyl sulfone is a valuable reagent for the synthesis of α,β -epoxy sulfones and aziridines.^[1]

Synthesis of α,β -Epoxy Sulfones

The reaction of chloromethyl phenyl sulfone with aldehydes or ketones under basic conditions yields α,β -epoxy sulfones.

- **Reaction Setup:** To a solution of an aldehyde or ketone and chloromethyl phenyl sulfone in a suitable solvent (e.g., a mixture of dichloromethane and aqueous sodium hydroxide), add a phase-transfer catalyst (e.g., benzyltriethylammonium chloride).
- **Reaction Conditions:** The reaction is stirred vigorously at room temperature.
- **Work-up and Purification:** Upon completion, the layers are separated, and the aqueous layer is extracted with the organic solvent. The combined organic layers are washed, dried, and concentrated. The resulting crude α,β -epoxy sulfone can be purified by column chromatography or recrystallization.



[Click to download full resolution via product page](#)

Caption: General scheme for the synthesis of α,β -epoxy sulfones.

Synthesis of Aziridines

Chloromethyl phenyl sulfone can be used in the synthesis of sulfonylated aziridines through a reaction with imines in the presence of a strong base.

- **Reaction Setup:** In an inert atmosphere, a solution of an N-substituted imine in an anhydrous aprotic solvent (e.g., THF) is cooled to a low temperature (e.g., $-78\text{ }^{\circ}\text{C}$).
- **Deprotonation:** A strong base (e.g., n-butyllithium or sodium bis(trimethylsilyl)amide) is added to a solution of chloromethyl phenyl sulfone in the same solvent at low temperature to generate the corresponding carbanion.
- **Reaction with Imine:** The solution of the deprotonated sulfone is then added to the imine solution.
- **Work-up and Purification:** The reaction is quenched with a proton source (e.g., saturated aqueous ammonium chloride) and allowed to warm to room temperature. The product is extracted, and the combined organic layers are dried and concentrated. The crude aziridine is purified by chromatography.

Biological Activity

Currently, there is no significant evidence to suggest that chloromethyl phenyl sulfone possesses specific biological or pharmacological activity. Its primary role is that of a synthetic intermediate. While the broader class of sulfone-containing compounds has been investigated for various biological activities, this specific molecule is not intended for direct biological applications.

Safety Information

Chloromethyl phenyl sulfone should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Codes: Xi (Irritant)
- Risk Statements: R36/37/38 - Irritating to eyes, respiratory system and skin.
- Safety Statements: S26 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36 - Wear suitable protective clothing.
- Personal Protective Equipment (PPE): Safety goggles, gloves, and a lab coat should be worn when handling this chemical. Work should be performed in a well-ventilated fume hood.

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CHLOROMETHYL PHENYL SULFIDE - Safety Data Sheet [chemicalbook.com]
2. Chloromethyl phenyl sulfone, 99% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 3. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Technical Guide: Chloromethyl Phenyl Sulfone (CAS 7205-98-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293593#cas-number-7205-98-3-chemical-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com